

An In-depth Technical Guide to the Chemical Properties of Benzyltrimethylammonium Iodide

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Compound of Interest

Compound Name: *Benzyltrimethylammonium iodide*

Cat. No.: *B1210621*

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Introduction

Benzyltrimethylammonium iodide is a quaternary ammonium salt that sees application in various chemical and biological research areas. As a member of the quaternary ammonium compound (QAC) family, it possesses a positively charged nitrogen atom bonded to four organic substituents. This structural feature imparts unique properties, including its utility as a phase transfer catalyst and its notable biological activity. This guide provides a comprehensive overview of the chemical and physical properties of **Benzyltrimethylammonium iodide**, detailed experimental protocols for its synthesis, purification, and characterization, and an exploration of its known biological mechanism of action.

Chemical and Physical Properties

Benzyltrimethylammonium iodide is a white to off-white crystalline solid.^[1] It is sensitive to light and hygroscopic, meaning it readily absorbs moisture from the air.^[2] Upon exposure to light or air, it can gradually turn yellow.^[2] The compound is soluble in water and alcohol.^[2]

A summary of its key quantitative properties is presented in Table 1.

Table 1: Physicochemical Properties of **Benzyltrimethylammonium Iodide**

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₆ IN	[2][3][4]
Molecular Weight	277.15 g/mol	[2][4]
Melting Point	178-179 °C (with decomposition)	[2]
Appearance	White to off-white crystalline powder	[1]
Solubility	Soluble in water and alcohol	[2]
CAS Number	4525-46-6	[4]
InChIKey	LRRJQNMXIDXNIM-UHFFFAOYSA-M	[5]

Experimental Protocols

Synthesis of Benzyltrimethylammonium Iodide

A reliable method for the synthesis of **Benzyltrimethylammonium iodide** is through the quaternization of N,N-dimethylbenzylamine with methyl iodide. The following protocol is adapted from a well-established procedure.[2]

Materials:

- N,N-dimethylbenzylamine
- Methyl iodide
- Commercial absolute ethanol
- Anhydrous ether

Equipment:

- Three-necked flask

- Dropping funnel
- Reflux condenser
- Stirrer
- Heating mantle
- Erlenmeyer flask
- Suction filtration apparatus (Büchner funnel, filter flask)

Procedure:

- In a three-necked flask equipped with a stirrer, dropping funnel, and reflux condenser, dissolve 135 g (1 mole) of N,N-dimethylbenzylamine in 200 ml of commercial absolute ethanol.
- Protect the openings of the dropping funnel and condenser from atmospheric moisture using drying tubes.
- While stirring the solution rapidly, slowly add 190 g (1.34 moles) of methyl iodide from the dropping funnel at a rate that causes gentle refluxing.
- After the addition is complete (approximately 30 minutes), heat the solution to a boil under reflux for an additional 30 minutes.
- Transfer the reaction mixture to a 2-liter Erlenmeyer flask, rinsing the reaction flask with an additional 25 ml of absolute ethanol.
- Allow the solution to cool to room temperature, which will cause a significant portion of the product to crystallize.
- Precipitate the remaining product by adding 1 liter of anhydrous ether with stirring.
- Collect the crystalline product by suction filtration.
- Wash the crystals with two 100-ml portions of anhydrous ether.

- Dry the purified **Benzyltrimethylammonium iodide** in air at room temperature.

Purification by Recrystallization

For most purposes, the product from the synthesis protocol is of sufficient purity.[\[2\]](#) However, for applications requiring higher purity, recrystallization can be performed.

Materials:

- Crude **Benzyltrimethylammonium iodide**
- Absolute ethanol

Equipment:

- Erlenmeyer flasks
- Heating mantle or hot plate
- Ice bath
- Suction filtration apparatus

Procedure:

- Dissolve the crude **Benzyltrimethylammonium iodide** in a minimal amount of hot absolute ethanol in an Erlenmeyer flask.
- Once fully dissolved, allow the solution to cool slowly to room temperature to promote the formation of large crystals.
- Further, cool the flask in an ice bath to maximize the yield of the recrystallized product.
- Collect the purified crystals by suction filtration.
- Wash the crystals with a small amount of ice-cold absolute ethanol.
- Dry the crystals under vacuum to remove any residual solvent.

Analytical Characterization

Objective: To confirm the chemical structure of **Benzyltrimethylammonium iodide**.

Instrumentation:

- NMR Spectrometer (e.g., 400 MHz or higher)
- 5 mm NMR tubes

Sample Preparation:

- Dissolve approximately 10-20 mg of the purified **Benzyltrimethylammonium iodide** in a suitable deuterated solvent (e.g., Deuterated Chloroform ($CDCl_3$) or Deuterated Dimethyl Sulfoxide ($DMSO-d_6$)).
- Transfer the solution to an NMR tube.

1H NMR Spectroscopy Parameters (Typical):

- Pulse Program: Standard single pulse (zg30)
- Number of Scans: 16-64
- Relaxation Delay: 1-2 seconds
- Spectral Width: 0-12 ppm
- Temperature: 298 K

^{13}C NMR Spectroscopy Parameters (Typical):

- Pulse Program: Proton-decoupled (zgpg30)
- Number of Scans: 1024 or more (due to the low natural abundance of ^{13}C)
- Relaxation Delay: 2-5 seconds
- Spectral Width: 0-200 ppm

- Temperature: 298 K

Objective: To identify the functional groups present in **Benzyltrimethylammonium iodide**.

Instrumentation:

- Fourier Transform Infrared (FTIR) Spectrometer
- KBr (Potassium Bromide) plates or ATR (Attenuated Total Reflectance) accessory

Sample Preparation (KBr Pellet Method):

- Thoroughly mix a small amount (1-2 mg) of the dry sample with approximately 100-200 mg of dry KBr powder in an agate mortar and pestle.
- Press the mixture into a transparent pellet using a hydraulic press.
- Place the pellet in the sample holder of the FTIR spectrometer.

Data Acquisition:

- Scan Range: 4000-400 cm^{-1}
- Resolution: 4 cm^{-1}
- Number of Scans: 16-32

Objective: To determine the mass-to-charge ratio of the benzyltrimethylammonium cation.

Instrumentation:

- Mass Spectrometer with an Electrospray Ionization (ESI) source

Sample Preparation:

- Prepare a dilute solution of **Benzyltrimethylammonium iodide** (e.g., 1-10 $\mu\text{g}/\text{mL}$) in a suitable solvent such as methanol or acetonitrile/water.

ESI-MS Parameters (Typical for Positive Ion Mode):

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Capillary Voltage: 3-4 kV
- Cone Voltage: 20-40 V
- Desolvation Temperature: 100-150 °C
- Source Temperature: 100-120 °C
- Mass Range: m/z 50-500

Reactivity and Stability

Benzyltrimethylammonium iodide is a stable salt under normal conditions. However, it is sensitive to light and moisture and should be stored in a cool, dark, and dry place.^[2] When heated to decomposition, it can emit toxic fumes of nitrogen oxides (NO_x), ammonia (NH₃), and iodide.^[6] As a quaternary ammonium salt, the C-N bonds can be cleaved under certain reaction conditions, allowing it to participate in various organic transformations.

Biological Activity and Mechanism of Action

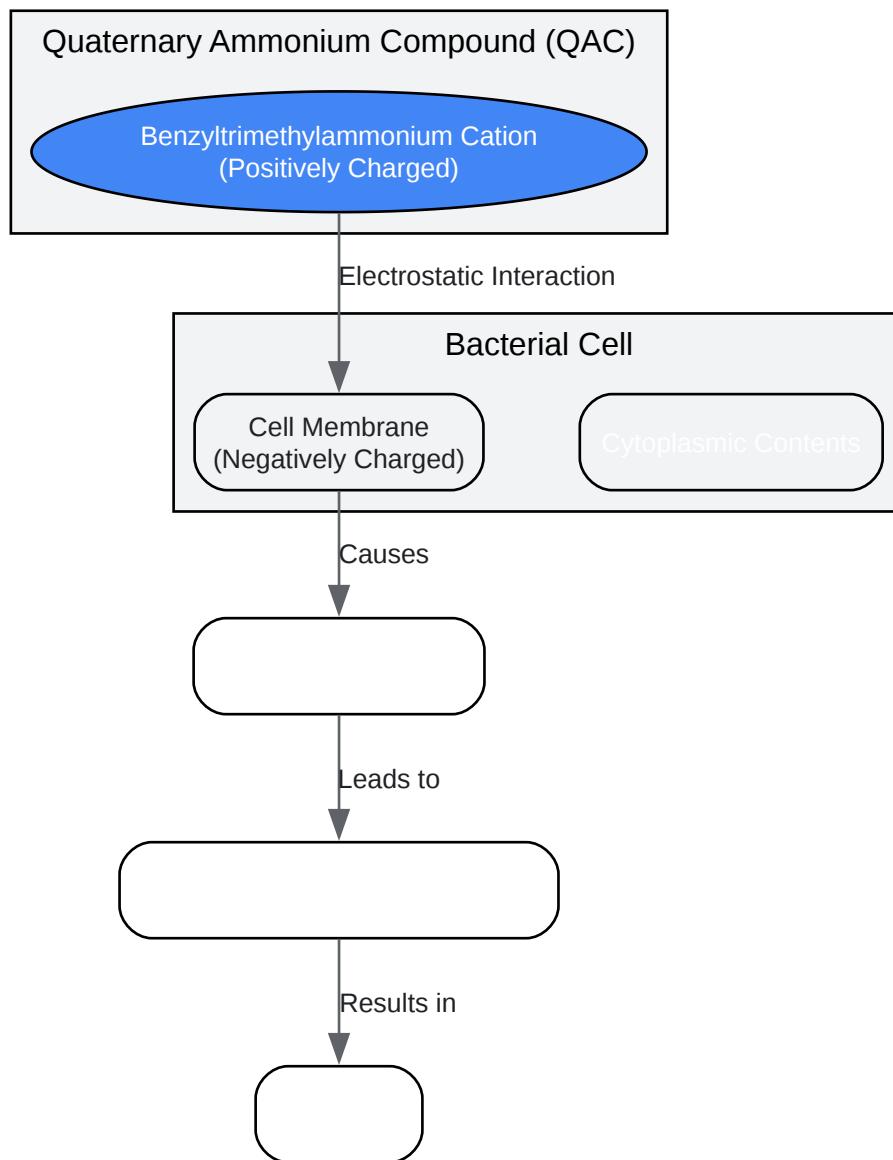
Quaternary ammonium compounds, including **Benzyltrimethylammonium iodide**, are widely recognized for their antimicrobial properties.^[7] They are classified as anti-infective and surface-active agents.^[3]

The primary mechanism of action of QACs against bacteria involves the disruption of the cell membrane. The positively charged quaternary ammonium cation interacts with the negatively charged components of the bacterial cell membrane, leading to a loss of membrane integrity, leakage of cytoplasmic contents, and ultimately cell death.

While specific interactions with mammalian signaling pathways have not been extensively documented for **Benzyltrimethylammonium iodide**, recent research on QACs has indicated that at sub-inhibitory concentrations, they may play a role in promoting the transfer of antibiotic resistance genes between bacteria.^[8] This process can be influenced by bacterial quorum sensing signals like autoinducer-2 (AI-2), suggesting an indirect interaction with bacterial communication pathways.^[8]

Below is a diagram illustrating the general mechanism of action of quaternary ammonium compounds on bacterial cells.

General Mechanism of Action of Quaternary Ammonium Compounds



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Caption: Mechanism of bacterial cell disruption by a quaternary ammonium compound.

Conclusion

Benzyltrimethylammonium iodide is a quaternary ammonium salt with well-defined chemical and physical properties. Its synthesis and purification are straightforward, and its structure can be readily confirmed by standard analytical techniques. The primary biological activity of **Benzyltrimethylammonium iodide**, consistent with other QACs, is its antimicrobial action through the disruption of bacterial cell membranes. While its direct role in specific mammalian signaling pathways is not well-documented, its impact on bacterial systems, including the potential to influence antibiotic resistance, warrants further investigation. This guide provides a foundational resource for researchers working with this compound, offering detailed protocols and a summary of its key characteristics.

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References

- 1. Engineering signalling pathways in mammalian cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. orgchemboulder.com [orgchemboulder.com]
- 3. eng.uc.edu [eng.uc.edu]
- 4. researchgate.net [researchgate.net]
- 5. Ribosome-Targeting Antibiotics: Modes of Action, Mechanisms of Resistance, and Implications for Drug Design - PMC [pmc.ncbi.nlm.nih.gov]
- 6. rtilab.com [rtilab.com]
- 7. researchgate.net [researchgate.net]
- 8. m.youtube.com [m.youtube.com]
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